

Lanthanum chloride heptahydrate chemical compatibility

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Compound of Interest

Compound Name: Lanthanum chloride heptahydrate

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An In-depth Technical Guide to the Chemical Compatibility of Lanthanum Chloride Heptahydrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical compatibility of **lanthanum chloride heptahydrate** ($\text{LaCl}_3 \cdot 7\text{H}_2\text{O}$). The information herein is intended to support safe handling, storage, and use in research, development, and manufacturing environments. Data has been compiled from various sources and is presented to facilitate easy reference and application in a laboratory setting.

Physicochemical Properties

Lanthanum chloride heptahydrate is a white, crystalline solid that is highly hygroscopic.^{[1][2]} It is important to store the compound in a tightly sealed container in a cool, dry, and well-ventilated area to prevent deliquescence.^{[1][3]} The aqueous solution of **lanthanum chloride heptahydrate** is slightly acidic.^{[2][3]}

Chemical Compatibility and Reactivity

The following sections detail the compatibility of **lanthanum chloride heptahydrate** with various substances.

Solubility

Lanthanum chloride heptahydrate is highly soluble in water and soluble in alcohols such as ethanol and methanol.[3][4][5] Quantitative solubility data in water at various temperatures is provided in Table 1. While specific temperature-dependent solubility data in alcohols is not readily available in the literature, it is generally considered to be soluble.

Table 1: Solubility of Lanthanum Chloride in Water[1]

Temperature (°C)	Solubility (g/100 mL)
25	95.7

Reactivity with Common Reagents

Acids: **Lanthanum chloride heptahydrate** is soluble in acids.[4] As a salt of a strong acid (hydrochloric acid) and a relatively weak base (lanthanum hydroxide), its aqueous solutions are slightly acidic.[3] It is expected to be stable in the presence of dilute non-oxidizing acids. However, violent reactions can occur with strong acids.[6]

Bases: Aqueous solutions of lanthanum chloride react as acids and will neutralize bases.[7] Incompatible with strong bases.[3]

Oxidizing and Reducing Agents: Lanthanum chloride does not typically act as an oxidizing or reducing agent.[7] However, it is incompatible with strong oxidizing agents.[6]

Metals: **Lanthanum chloride heptahydrate** may be corrosive to metals.[8][9] Specifically, it has been noted to have a severe corrosion rate on steel.[7] Studies have also investigated its role as a corrosion inhibitor for aluminum alloys in chloride-containing environments.[3][10]

Stability and Decomposition

Lanthanum chloride heptahydrate is stable under normal conditions of use, storage, and transport.[9] However, it is hygroscopic and sensitive to moisture.[4][5]

Thermal Decomposition: Upon heating, **lanthanum chloride heptahydrate** undergoes dehydration in a stepwise manner.[11] Thermal decomposition can lead to the release of irritating and toxic gases and vapors, including hydrogen chloride and lanthanum oxide.[12] A

study using thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) revealed a multi-step dehydration process.[\[11\]](#)

Table 2: Thermal Decomposition of **Lanthanum Chloride Heptahydrate**[\[11\]](#)

Temperature Range (°C)	Water Molecules Lost
50 - 119.3	1
119.3 - 165.3	3
165.3 - 197.4	2
197.4 - 237.8	1

Material Compatibility for Storage and Handling

Suitable Materials:

- Glass containers[\[12\]](#)
- Polyethylene or polypropylene containers[\[9\]](#)[\[12\]](#)

Unsuitable Materials:

- Metals (due to corrosive nature)[\[8\]](#)[\[9\]](#)

Experimental Protocols

The following are generalized protocols for assessing the chemical compatibility of **lanthanum chloride heptahydrate**. These are based on established methodologies for chemical safety testing, such as those from the OECD and ASTM.[\[13\]](#)[\[14\]](#)

Protocol for Determining Material Compatibility (ASTM D543 Adaptation)

This protocol is adapted from ASTM D543 for testing the resistance of plastics to chemical reagents.

Objective: To evaluate the compatibility of **lanthanum chloride heptahydrate** with various polymeric materials.

Materials:

- **Lanthanum chloride heptahydrate**
- Test specimens of the material (e.g., tensile bars, disks)
- Sealed containers
- Analytical balance
- Calipers
- Controlled temperature environment (oven or incubator)

Procedure:

- Prepare a saturated aqueous solution of **lanthanum chloride heptahydrate**.
- Measure and weigh the initial dimensions and weight of at least three test specimens of each material.
- Immerse the test specimens in the lanthanum chloride solution within sealed containers.
- Store the containers at a controlled temperature (e.g., 23 °C and 50 °C) for a specified duration (e.g., 7 days, 30 days).
- After the exposure period, remove the specimens, rinse with deionized water, and dry them thoroughly.
- Re-measure the dimensions and weight of the specimens.
- Visually inspect the specimens for any signs of degradation, such as swelling, discoloration, cracking, or crazing.
- Calculate the percentage change in weight and dimensions.

- (Optional) Conduct mechanical testing (e.g., tensile strength) on the exposed specimens and compare the results to unexposed control specimens.

Protocol for Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC)

This protocol outlines the procedure for analyzing the thermal decomposition of **lanthanum chloride heptahydrate**.

Objective: To determine the temperature and mass loss associated with the dehydration and decomposition of **lanthanum chloride heptahydrate**.

Instrumentation:

- Simultaneous TGA/DSC instrument

Procedure:

- Calibrate the TGA/DSC instrument according to the manufacturer's instructions.
- Accurately weigh a small sample (5-10 mg) of **lanthanum chloride heptahydrate** into a suitable pan (e.g., alumina).
- Place the pan in the TGA/DSC furnace.
- Purge the furnace with an inert gas (e.g., nitrogen or argon) at a constant flow rate (e.g., 20-50 mL/min).
- Heat the sample from ambient temperature to a final temperature (e.g., 600 °C) at a controlled heating rate (e.g., 10 °C/min).
- Record the mass loss (TGA) and heat flow (DSC) as a function of temperature.
- Analyze the resulting curves to identify the temperatures of dehydration and decomposition events and the corresponding mass changes.

Biological Interactions: Calcium Channel Blockade

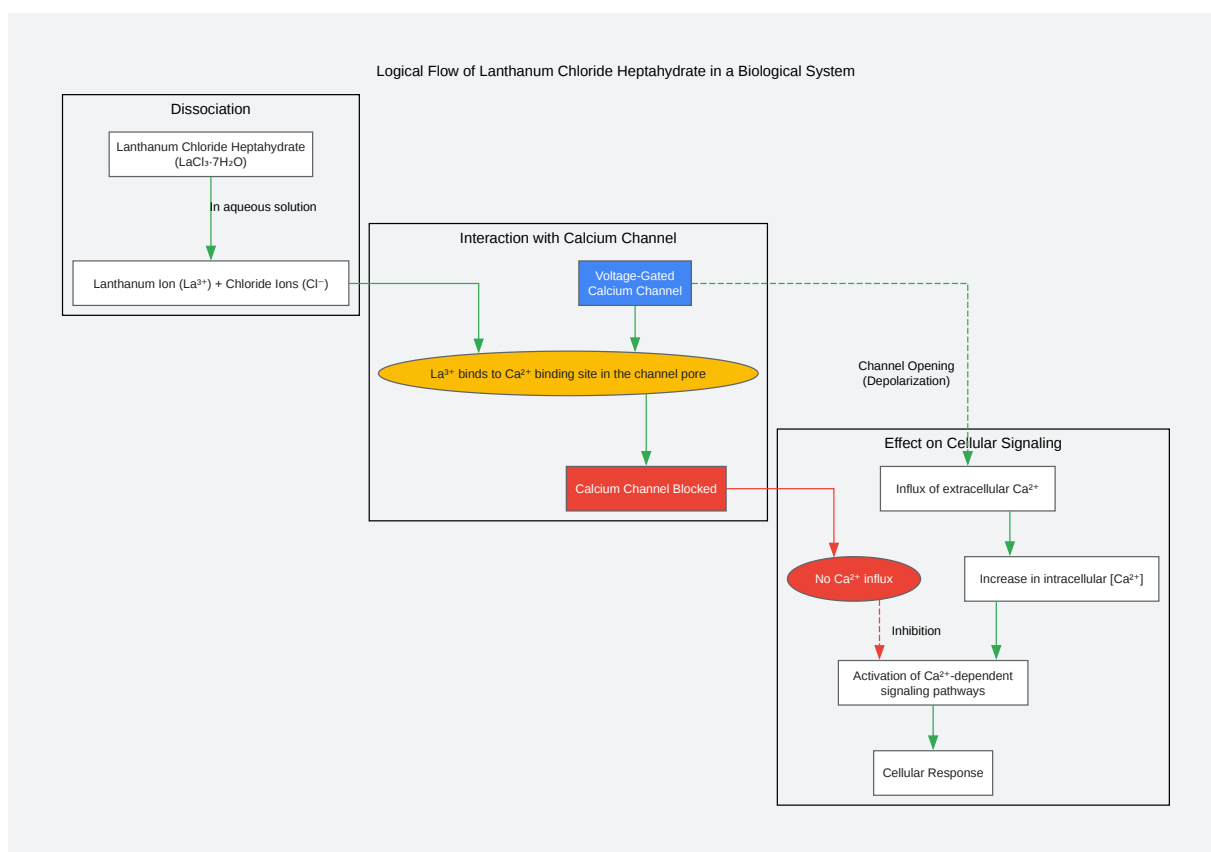
Lanthanum ions (La^{3+}) are known to act as inorganic calcium channel blockers.[15][16] This is a critical consideration in drug development and cellular research, as lanthanum chloride can interfere with calcium-dependent signaling pathways.

Mechanism of Action

The primary mechanism of action is the physical blockade of voltage-gated calcium channels, particularly the L-type calcium channels.[17] Due to its similar ionic radius and higher charge density compared to Ca^{2+} , La^{3+} binds with high affinity to the calcium-binding sites within the channel pore, thereby preventing the influx of Ca^{2+} into the cell.[18]

Signaling Pathway Diagram

The following diagram illustrates the logical workflow of how **lanthanum chloride heptahydrate**, upon dissociation in a biological system, interferes with a typical calcium signaling pathway.



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Caption: Lanthanum chloride dissociates, and La^{3+} blocks calcium channels, inhibiting downstream signaling.

Conclusion

Lanthanum chloride heptahydrate exhibits a range of chemical compatibilities that are critical to understand for its safe and effective use. Its high solubility in polar solvents, reactivity with strong acids and bases, and corrosive nature towards certain metals necessitate careful selection of handling and storage materials. Its thermal decomposition follows a predictable, multi-step dehydration process. In biological systems, its primary action as a calcium channel blocker can have significant effects on cellular signaling pathways. The experimental protocols provided offer a framework for further specific compatibility testing as required for particular applications. This guide serves as a foundational resource for professionals working with this versatile compound.

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